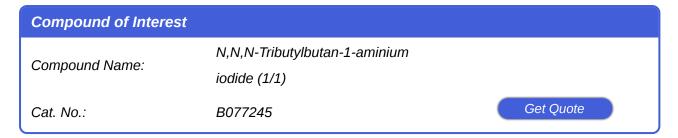


# An In-depth Technical Guide on the Solubility of Tetrabutylammonium Iodide (TBAI)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of Tetrabutylammonium lodide (TBAI) in water and a range of common organic solvents. TBAI is a quaternary ammonium salt widely utilized as a phase-transfer catalyst, electrolyte, and reagent in various chemical syntheses. A thorough understanding of its solubility is critical for reaction optimization, formulation development, and process design. This document presents available quantitative solubility data, a detailed experimental protocol for solubility determination, and a visualization of the phase-transfer catalysis mechanism in which TBAI plays a key role.

## **Quantitative Solubility Data**

The solubility of TBAI is significantly influenced by the polarity of the solvent, with a general trend of higher solubility in polar solvents. The available quantitative data has been compiled and summarized in the table below for easy comparison. It is important to note that for several common organic solvents, precise quantitative solubility data at standard conditions is not readily available in the public domain, highlighting a potential area for further experimental investigation.



Solvent	Chemical Formula	Molar Mass ( g/mol )	Temperature (°C)	Solubility
Water	H₂O	18.02	28	324.7 g/100g
Methanol	СН₃ОН	32.04	25	256.5 g/100g [1]
1-Butanol	C4H9OH	74.12	25	62.28 g/100g [1]
Acetonitrile	C <sub>2</sub> H <sub>3</sub> N	41.05	Not Specified	~10 g/100g
Dimethyl Sulfoxide (DMSO)	C2H6OS	78.13	Not Specified	~9.1 g/100g
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	46.07	Not Specified	Soluble[2]
Dimethylformami de (DMF)	C <sub>3</sub> H <sub>7</sub> NO	73.09	Not Specified	Data not available
Tetrahydrofuran (THF)	C4H8O	72.11	Not Specified	Data not available
Chloroform	CHCl₃	119.38	Not Specified	Sparingly Soluble[1]

## Note on Data Conversion:

- Water solubility was converted from 3,247.26 g/L assuming the density of the saturated solution is approximately 1 g/mL.
- Acetonitrile solubility was converted from 0.1 g/mL assuming a solvent density of approximately 1 g/mL.
- DMSO solubility was converted from 100 mg/mL assuming a solvent density of approximately 1.1 g/mL.

For solvents where only qualitative data is available or no data was found, experimental determination is highly recommended.



# **Experimental Protocol: Determination of TBAI Solubility**

The following is a detailed methodology for the experimental determination of the solubility of TBAI in a given solvent, based on the isothermal shake-flask method followed by gravimetric analysis. This is a robust and widely accepted technique for generating accurate solubility data.

- 1. Materials and Equipment:
- Tetrabutylammonium Iodide (TBAI), analytical grade, dried under vacuum
- Solvent of interest, HPLC grade or equivalent purity
- Analytical balance (± 0.0001 g)
- Thermostatic shaker or water bath with temperature control (± 0.1 °C)
- Screw-capped glass vials
- Volumetric flasks and pipettes
- Syringe filters (chemically compatible with the solvent)
- Oven for drying glassware
- Desiccator
- 2. Procedure:
- Preparation of Saturated Solution:
  - Add an excess amount of dried TBAI to several screw-capped glass vials. The presence of undissolved solid at the end of the equilibration period is crucial to ensure saturation.
  - Accurately pipette a known volume (e.g., 5 or 10 mL) of the solvent into each vial.
  - Securely cap the vials to prevent solvent evaporation.



- Place the vials in a thermostatic shaker set to the desired temperature (e.g., 25 °C).
- Allow the mixtures to equilibrate for a sufficient period (typically 24-48 hours) with continuous agitation. The equilibration time should be determined empirically by taking measurements at different time points until a constant concentration is observed.
- Sample Collection and Analysis:
  - After equilibration, allow the vials to stand undisturbed at the set temperature for at least 4 hours to allow the excess solid to settle.
  - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed syringe to avoid precipitation upon cooling.
  - Immediately filter the withdrawn sample through a chemically compatible syringe filter into a pre-weighed, dry volumetric flask. This step is critical to remove any undissolved microcrystals.
  - Accurately weigh the volumetric flask containing the filtered saturated solution.
  - Evaporate the solvent from the flask under reduced pressure or in a fume hood at a controlled temperature. Ensure complete removal of the solvent.
  - Once the solvent is fully evaporated, place the flask containing the solid TBAI residue in an oven at a suitable temperature (e.g., 60-80 °C) until a constant weight is achieved.
  - Cool the flask in a desiccator and weigh it on the analytical balance.

#### 3. Data Calculation:

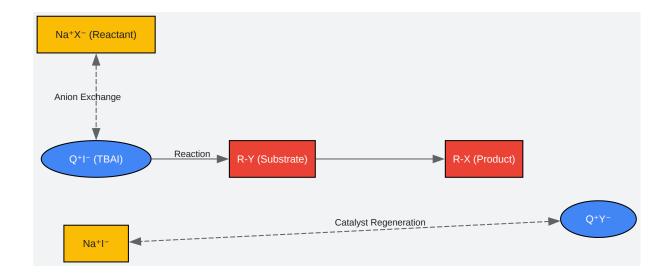
- Mass of dissolved TBAI: Subtract the weight of the empty flask from the final weight of the flask with the dried TBAI residue.
- Mass of the solvent: Subtract the mass of the dissolved TBAI from the total mass of the saturated solution.
- Solubility: Express the solubility in the desired units, for example:



- g/100g of solvent: (Mass of dissolved TBAI / Mass of solvent) x 100
- g/100mL of solvent: (Mass of dissolved TBAI / Volume of solvent used) x 100

# Visualization of TBAI's Role in Phase-Transfer Catalysis

Tetrabutylammonium iodide is a classic example of a phase-transfer catalyst (PTC). Its efficacy stems from the ability of the bulky, lipophilic tetrabutylammonium cation to transport an anion (in this case, often the iodide ion or another reactive anion) from an aqueous phase into an organic phase where the reaction with an organic substrate occurs. The following diagram, generated using Graphviz, illustrates this fundamental mechanism.



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Mechanism of TBAI as a Phase-Transfer Catalyst.

In this workflow,  $Q^+I^-$  represents TBAI (where  $Q^+$  is the tetrabutylammonium cation). It facilitates the transfer of the nucleophile  $X^-$  from the aqueous phase to the organic phase, enabling it to react with the organic substrate R-Y to form the product R-X. The catalyst is then regenerated and can participate in further reaction cycles.



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